Therapeutic Applications of Quinazoline Derivatives: A Technical Guide

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Compound of Interest

Compound Name:	*8-Bromo-2,4-dichloro-6-methoxyquinazoline*
CAS No.:	*1388026-74-1*
Cat. No.:	*B1382447*

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Executive Summary

The quinazoline scaffold (1,3-diazanaphthalene) represents a "privileged structure" in medicinal chemistry due to its ability to present diverse pharmacophores in specific spatial orientations that mimic purine nucleotides. While historically dominated by oncology (specifically EGFR inhibition), recent structure-activity relationship (SAR) campaigns have expanded its utility into CNS modulation (GABAergic agents), infectious diseases, and targeted protein degradation (PROTACs).

This guide synthesizes the mechanistic basis of quinazoline therapeutics, detailing the transition from reversible ATP-competitive inhibitors to covalent fourth-generation agents and multi-target directed ligands (MTDLs).

The Quinazoline Scaffold: Structural Logic

The core utility of the quinazoline ring lies in its electron-deficient pyrimidine ring fused to a benzene ring. This planar system allows for:

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- π-π Stacking: Interactions with aromatic residues (e.g., Phenylalanine, Tyrosine) in receptor binding pockets.
- Hydrogen Bonding: The N1 and N3 nitrogens serve as critical H-bond acceptors.
- Vectorial Substitution: Positions C2, C4, C6, and C7 allow for precise tuning of lipophilicity and steric fit.

Core SAR Heuristics

- C4-Position: The "warhead" attachment point. Aniline substitution here mimics the adenine amino group of ATP, critical for kinase affinity.
- C6/C7-Positions: Solubilizing groups (e.g., morpholine, methoxy) placed here protrude into the solvent-exposed region of the kinase cleft, improving pharmacokinetic (PK) properties.
- N1-Position: Forms a critical hydrogen bond with the hinge region of the kinase (e.g., Met793 in EGFR).[1]

Oncology: The Dominant Domain (EGFR Inhibition)

Evolution of Binding Modes

The development of quinazoline-based EGFR inhibitors represents a masterclass in overcoming resistance mutations.

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Generation	Drug Examples	Mechanism	Key Mutation Targets	Binding Logic
1st Gen	Gefitinib, Erlotinib	Reversible ATP-competitive	EGFR (WT), Exon 19 del, L858R	N1 H-bonds with Met793; 4-anilino moiety stacks within the hydrophobic pocket.
2nd Gen	Afatinib, Dacomitinib	Irreversible Covalent	EGFR (WT), T790M	Acrylamide "warhead" at C6 forms a covalent bond with Cys797 at the ATP binding site edge.
3rd Gen	Osimertinib	Irreversible Covalent (Mutant Selective)	T790M, L858R	Optimized pyrimidine/indole scaffolds (often moving away from pure quinazoline) to reduce WT toxicity while retaining T790M potency.
4th Gen	Experimental (e.g., Compound 8d, 5-F-Quinazolinones)	Allosteric / Covalent	C797S	Targets the C797S mutation which removes the cysteine required for 2nd/3rd gen drugs. Strategies include binding to the allosteric pocket or utilizing

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	reversible interactions with high affinity.

Mechanistic Pathway Visualization

The following diagram illustrates the EGFR signaling cascade and the specific intervention points of quinazoline derivatives.

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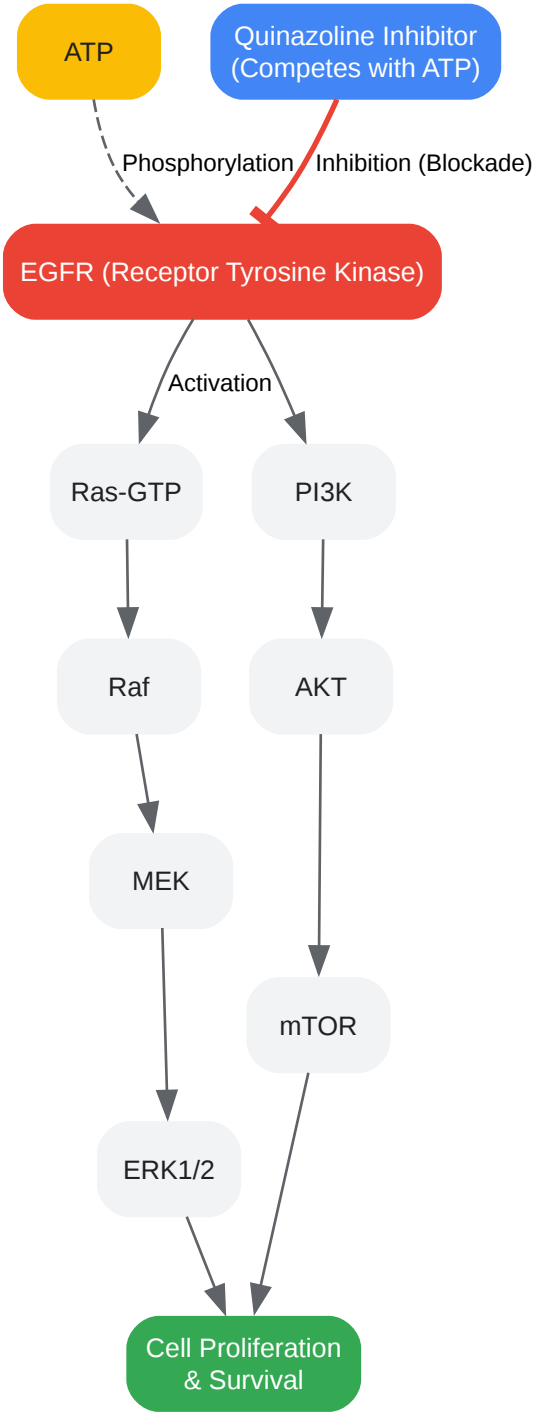

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Caption: EGFR signaling cascade showing the competitive inhibition mechanism of quinazoline derivatives at the ATP-binding pocket.[1][2][3]

Emerging Frontiers: Beyond Oncology

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CNS Applications (Alzheimer's & Epilepsy)

Recent research has repurposed the quinazoline scaffold for neurological disorders, leveraging its ability to cross the blood-brain barrier (BBB) when lipophilicity is optimized.

- Alzheimer's Disease (AD): Quinazoline derivatives (e.g., Compound AV-2) act as Multi-Target Directed Ligands (MTDLs).[4] They simultaneously inhibit:
  - Acetylcholinesterase (AChE): Preventing acetylcholine breakdown.
  - BACE-1: Reducing

    -amyloid plaque formation.
  - Mechanism: The planar ring fits the peripheral anionic site (PAS) of AChE, while side chains extend to the catalytic active site (CAS).
- Epilepsy (GABAergic Modulation): Certain 4(3H)-quinazolinones act as Positive Allosteric Modulators (PAMs) of the GABA-A receptor (similar to benzodiazepines but structurally distinct). Compounds like 5b and 5d have shown high affinity for the

  subunit interface, enhancing chloride influx and hyperpolarizing neurons to prevent seizures.

Targeted Protein Degradation (PROTACs)

Quinazolines are increasingly used as the "warhead" ligand in PROTACs (Proteolysis Targeting Chimeras).

- Design: A quinazoline EGFR inhibitor (warhead) is linked via a PEG or alkyl chain to an E3 ligase ligand (e.g., Thalidomide for Cereblon or VHL ligand).
- Application: To degrade drug-resistant EGFR mutants (e.g., del19/T790M/C797S) rather than just inhibiting them. The "event-driven" pharmacology allows for catalytic turnover of the target protein.

Synthesis & Optimization Strategies

The Niementowski Reaction (Modernized)

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The classical condensation of anthranilic acid with amides remains the most robust entry point, though microwave-assisted variants now dominate for speed and yield.

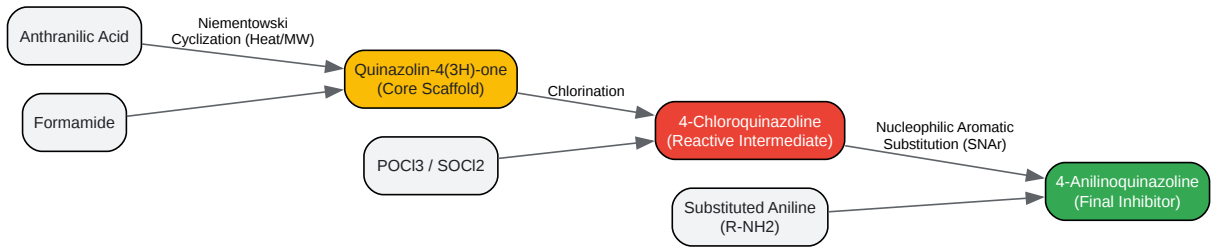
General Workflow:

- Cyclization: Anthranilic acid + Formamide

  Quinazolin-4(3H)-one.
- Chlorination: Quinazolinone + POCl

  4-Chloroquinazoline.
- SNAr: 4-Chloroquinazoline + Aniline derivative

  4-Anilinoquinazoline (Active Drug).



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Caption: Step-wise synthesis workflow for 4-aminoquinazoline derivatives via the Niementowski pathway.

Experimental Protocols

Protocol A: In Vitro Kinase Inhibition Assay (ADP-Glo™)

Objective: Determine the IC

of a quinazoline derivative against EGFR kinase.

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- Reagent Prep:
  - Buffer: 40 mM Tris (pH 7.4), 20 mM MgCl
    , 0.1 mg/mL BSA.
  - Enzyme: Recombinant human EGFR kinase (0.2 ng/
    L).
  - Substrate: Poly(Glu, Tyr) 4:1 (0.2 mg/mL).
  - ATP: Ultra-pure ATP (10
    M).
- Compound Handling:
  - Dissolve quinazoline derivative in 100% DMSO to 10 mM.
  - Perform 3-fold serial dilutions in DMSO.
  - Transfer 1
    L of compound to a white 384-well plate.
- Reaction:
  - Add 2
    L of Enzyme solution. Incubate 10 min at RT (allows inhibitor binding).
  - Add 2
    L of Substrate/ATP mix to initiate reaction.
  - Incubate at RT for 60 minutes.
- Detection:

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- Add 5

  L ADP-Glo™ Reagent (terminates kinase reaction, depletes remaining ATP). Incubate 40 min.

- Add 10

  L Kinase Detection Reagent (converts ADP

  ATP

  Luciferase light). Incubate 30 min.

- Analysis:
  - Read luminescence on a plate reader (e.g., EnVision).
  - Normalize data: (Sample - No Enzyme Control) / (No Inhibitor Control - No Enzyme Control) * 100.
  - Fit to sigmoidal dose-response curve (GraphPad Prism) to calculate IC

    .

Protocol B: Cell Viability Assay (MTT)

Objective: Assess cytotoxicity against cancer cell lines (e.g., A549, H1975).

- Seeding: Seed cells (3,000–5,000 cells/well) in 96-well plates in 100

  L media. Incubate 24h for attachment.

- Treatment: Add 100

  L of media containing 2x concentration of quinazoline test compounds. (Final DMSO < 0.5%).

- Incubation: Incubate for 72 hours at 37°C, 5% CO

  .

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- Development:
  - Add 20

    L MTT solution (5 mg/mL in PBS).
  - Incubate 3–4 hours until purple formazan crystals form.
  - Aspirate media carefully.
  - Solubilize crystals with 150

    L DMSO.
- Read: Measure absorbance at 570 nm. Calculate GI

  .

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